

# Essential Safety and Operational Guide for Handling Dimethyl Ethylidenemalonate

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## Compound of Interest

Compound Name: Dimethyl ethylidenemalonate

Cat. No.: B099043

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **Dimethyl ethylidenemalonate** (CAS No. 17041-60-0), including detailed operational and disposal plans. Adherence to these procedures is crucial for minimizing risks and ensuring a safe laboratory environment.

## Immediate Safety and Hazard Information

**Dimethyl ethylidenemalonate** is a combustible liquid that can cause skin and eye irritation.[1]  
[2] It is essential to handle this chemical with appropriate personal protective equipment and in a well-ventilated area.

### First-Aid Measures:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.
- **Skin Contact:** In case of contact, immediately flush skin with plenty of water. Remove contaminated clothing and shoes. Get medical attention if irritation develops.
- **Inhalation:** Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.

- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

## Personal Protective Equipment (PPE)

A comprehensive risk assessment should be conducted before handling **Dimethyl ethylenemalonate** to ensure the appropriate level of protection. The following table summarizes the recommended PPE:

| PPE Category             | Specification                                                                                                                                                                                                                                     |
|--------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Eye Protection           | Chemical safety goggles or a face shield are required. <a href="#">[1]</a> <a href="#">[2]</a>                                                                                                                                                    |
| Hand Protection          | Chemically resistant gloves are mandatory. The specific glove material (e.g., nitrile, neoprene, or butyl rubber) should be selected based on breakthrough time and permeation rate for this specific chemical. Always inspect gloves before use. |
| Skin and Body Protection | A laboratory coat should be worn. For larger quantities or where splashing is likely, chemical-resistant aprons and sleeves are recommended.                                                                                                      |
| Respiratory Protection   | Work in a well-ventilated area, preferably a chemical fume hood. If vapors or aerosols are likely to be generated, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.                                   |

## Operational Plan: Step-by-Step Handling Procedure

- Preparation:
  - Ensure a calibrated and certified chemical fume hood is available and functioning correctly.

- Verify that an emergency eyewash station and safety shower are accessible and have been recently tested.
- Assemble all necessary PPE and ensure it is in good condition.
- Have a spill kit readily available. The kit should contain appropriate absorbent materials.
- Handling:
  - Don all required PPE before entering the designated handling area.
  - Conduct all manipulations of **Dimethyl ethylidenemalonate** within the chemical fume hood.
  - Use the smallest quantity of the chemical necessary for the experiment.
  - Avoid direct contact with the skin, eyes, and clothing.
  - Do not eat, drink, or smoke in the laboratory.
- Post-Handling:
  - Decontaminate all equipment used for handling the chemical.
  - Properly label and store any remaining **Dimethyl ethylidenemalonate** in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials.
  - Remove and dispose of gloves and any other disposable PPE as hazardous waste.
  - Wash hands thoroughly with soap and water after handling is complete.

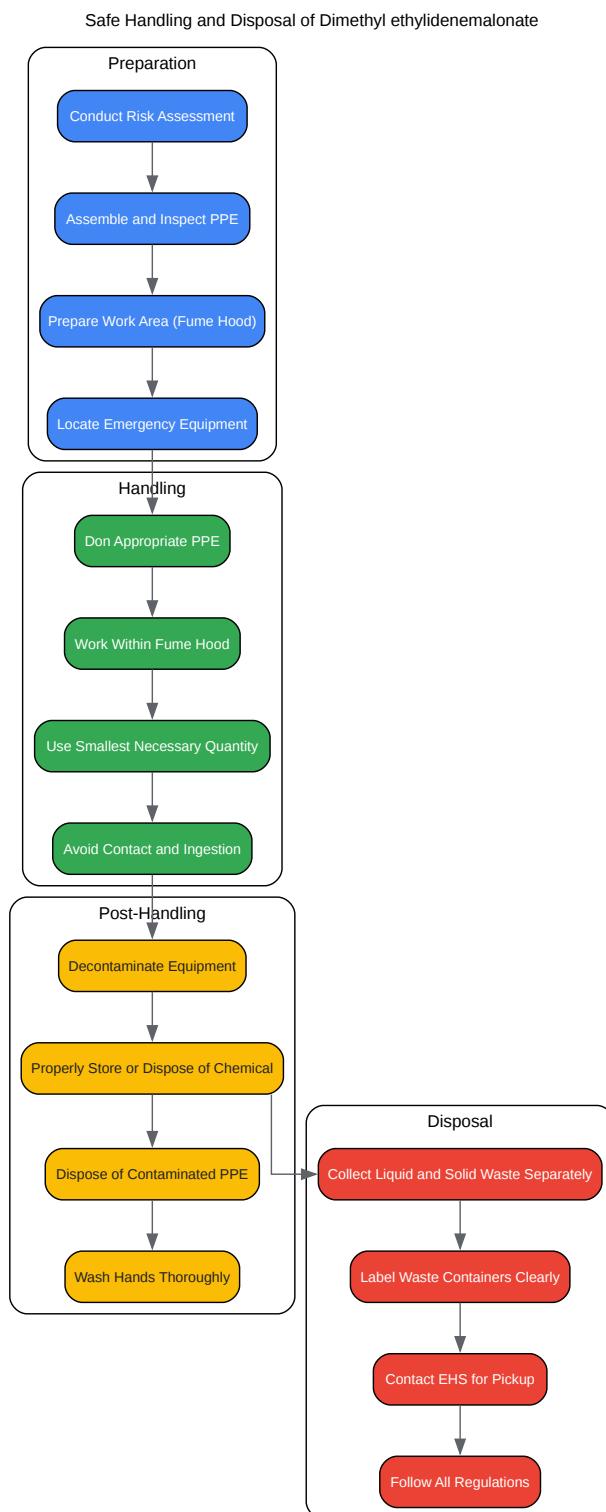
## Disposal Plan

All waste containing **Dimethyl ethylidenemalonate** must be treated as hazardous waste.

- Waste Collection:
  - Collect all liquid waste containing **Dimethyl ethylidenemalonate** in a dedicated, properly labeled, and sealed container.

- Collect all solid waste, including contaminated gloves, absorbent materials, and disposable labware, in a separate, clearly labeled hazardous waste container.
- Waste Disposal:
  - Dispose of all hazardous waste through your institution's Environmental Health and Safety (EHS) office.
  - Follow all local, state, and federal regulations for the disposal of chemical waste. Do not pour **Dimethyl ethylidenemalonate** down the drain.

## Experimental Workflow



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Caption: Workflow for the safe handling and disposal of **Dimethyl ethylidenemalonate**.

## Quantitative Data Summary

| Property            | Value                                         |
|---------------------|-----------------------------------------------|
| CAS Number          | 17041-60-0                                    |
| Molecular Formula   | C <sub>7</sub> H <sub>10</sub> O <sub>4</sub> |
| Molecular Weight    | 158.15 g/mol                                  |
| Appearance          | Colorless to light yellow liquid              |
| Density             | 1.111 g/mL at 25 °C (lit.) <sup>[2]</sup>     |
| Boiling Point       | 154 °C                                        |
| Flash Point         | 97.00 °C - closed cup <sup>[1]</sup>          |
| Refractive Index    | n <sub>20/D</sub> 1.447 (lit.) <sup>[2]</sup> |
| Storage Temperature | Room temperature                              |

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## References

- 1. nj.gov [nj.gov]
- 2. Dimethyl ethylidenemalonate 98 17041-60-0 [sigmaaldrich.com]
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